

# Proper Disposal of Promethium-147: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: Promethium-147

Cat. No.: B1221622

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Essential protocols for the safe handling and disposal of **Promethium-147** are critical for ensuring personnel safety and regulatory compliance within research and drug development environments. This guide provides immediate, actionable information, outlining the necessary operational and disposal plans for this specific low-energy beta-emitting radionuclide.

**Promethium-147** (Pm-147) is a synthetic radioisotope valued in various industrial and research applications. Due to its radioactive nature, all materials contaminated with Pm-147 must be managed as low-level radioactive waste (LLRW). Adherence to strict disposal procedures is mandatory to mitigate risks of radiation exposure and environmental contamination. The following step-by-step guidance is designed to provide clarity and ensure the safe management of Pm-147 waste streams.

## Quantitative Data for Promethium-147

For quick reference, the following table summarizes key quantitative data for **Promethium-147**, pertinent to its safe handling and disposal.

Property	Value	Notes
Half-Life	2.62 years	A relatively short half-life, making decay-in-storage a potential disposal option for low-activity waste.
Radiation Type	Beta ( $\beta$ ) Particles	Low-energy beta emissions.
Maximum Beta Energy	0.224 MeV	This low energy simplifies shielding requirements.
Shielding	0.2 mm of plastic	Sufficient to absorb beta emissions from Pm-147. <sup>[1]</sup>
Specific Activity	~935 Ci/g	High specific activity requires careful handling to minimize contamination.
Waste Classification	Low-Level Radioactive Waste (LLRW)	Typically falls under Class A, B, or C depending on concentration.

## Experimental Protocols: Step-by-Step Disposal Procedures

The proper disposal of **Promethium-147** waste involves a multi-step process that begins at the point of generation and concludes with transfer to a licensed disposal facility. The following protocols are essential for laboratory personnel.

### Waste Segregation at the Source

Proper segregation is the foundation of safe and efficient radioactive waste management.

- **Isotope-Specific Waste Containers:** All waste contaminated with Pm-147 must be collected in designated containers separate from other radioactive and non-radioactive waste streams.
- **Waste Form Segregation:** Within the Pm-147 waste stream, further segregation by physical form is required:

- Dry Solid Waste: Includes contaminated personal protective equipment (PPE) such as gloves and lab coats, absorbent paper, and other solid materials. These should be placed in a container lined with a durable, tear-resistant plastic bag.
- Liquid Waste: Aqueous and organic liquid waste containing Pm-147 must be collected in shatter-resistant, leak-proof containers. Secondary containment is mandatory to prevent spills. The pH of aqueous waste should be maintained between 6 and 9.
- Sharps Waste: Needles, syringes, Pasteur pipettes, and other items that can puncture a waste bag must be placed in a rigid, puncture-proof container specifically designated for radioactive sharps.

## Waste Packaging and Labeling

Accurate packaging and labeling are critical for safety, regulatory compliance, and proper handling by waste management personnel.

- Container Selection: Use containers that are appropriate for the waste type and are in good condition. Containers for liquid waste must have secure, leak-proof caps.
- Labeling: Each waste container must be clearly labeled with:
  - The radiation symbol (trefoil).
  - The words "Caution, Radioactive Material."
  - The radionuclide: "**Promethium-147**" or "Pm-147."
  - The estimated activity and the date of measurement.
  - The waste form (e.g., dry solid, aqueous liquid).
  - The name of the principal investigator and the laboratory contact information.

## On-Site Storage

Temporary on-site storage of Pm-147 waste must be in a secure, designated area.

- **Designated Storage Area:** Store waste in a location that is secure and has restricted access. The storage area should be clearly marked with radiation warning signs.
- **Shielding:** While Pm-147 is a low-energy beta emitter, shielding the waste container with materials like plexiglass can further reduce low levels of bremsstrahlung (X-ray) radiation.
- **Inventory Management:** Maintain a detailed inventory of all stored radioactive waste, including the date of generation, activity level, and storage location.

## Waste Minimization

Reducing the volume of radioactive waste is a key principle of radiation safety and cost-effective disposal.

- **Planning:** Carefully plan experiments to use the minimum amount of Pm-147 necessary.
- **Decontamination:** Survey potentially contaminated items with a suitable radiation detector (e.g., a Geiger-Müller counter with a pancake probe). If an item is not contaminated, it can be disposed of as non-radioactive waste after defacing any radiation symbols.
- **Avoid Mixed Waste:** Do not mix radioactive waste with hazardous chemical waste unless unavoidable. Mixed waste is significantly more complex and expensive to dispose of.

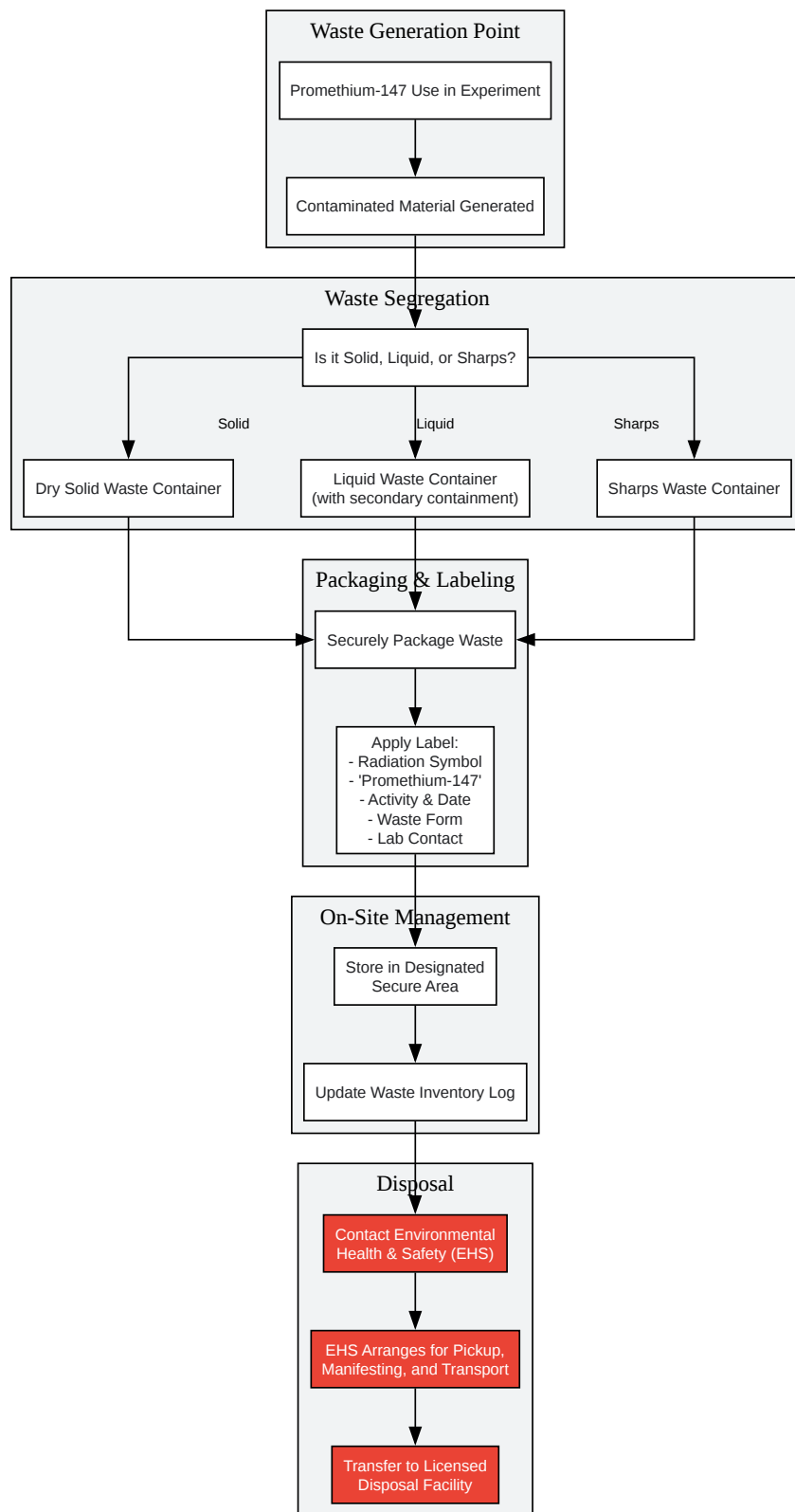
## Disposal and Transfer

The final step is the transfer of the waste to a licensed disposal facility.

- **Contact Environmental Health and Safety (EHS):** Your institution's EHS or Radiation Safety Office will coordinate the pickup and disposal of radioactive waste.
- **Manifesting:** All shipments of radioactive waste must be accompanied by a manifest that details the contents of the shipment, including the radionuclide, activity, and waste form. This documentation is typically prepared by the EHS office.
- **Transportation:** The transport of radioactive waste is regulated by the Department of Transportation (DOT) and must be carried out by trained and authorized personnel.

## Logical Workflow for Promethium-147 Disposal

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **Promethium-147** waste in a laboratory setting.



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### Promethium-147 Waste Disposal Workflow

By adhering to these procedures, researchers, scientists, and drug development professionals can ensure the safe and compliant disposal of **Promethium-147**, fostering a secure laboratory environment and protecting the broader community.

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## References

- 1. case.edu [case.edu]
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